

"Methyl 3,4,5-trimethoxycinnamate" CAS number and chemical identifiers

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Compound of Interest

Compound Name: **Methyl 3,4,5-trimethoxycinnamate**

Cat. No.: **B130280**

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An In-Depth Technical Guide to **Methyl 3,4,5-trimethoxycinnamate** for Researchers and Drug Development Professionals

Introduction

Methyl 3,4,5-trimethoxycinnamate is a naturally occurring phenylpropanoid and a member of the cinnamic acid ester class of organic compounds.^[1] It is derived from the formal esterification of 3,4,5-trimethoxycinnamic acid (TMCA) with methanol.^{[2][3]} This compound and its structural relatives are found in various plant species, including the roots of *Polygala tenuifolia* (Yuan Zhi), a plant utilized in traditional Chinese medicine.^[4] In the fields of medicinal chemistry and drug discovery, TMCA derivatives are recognized as privileged scaffolds due to their wide range of therapeutically relevant biological activities, including antitumor, antiviral, antimicrobial, and anti-inflammatory properties.^{[5][6]} This guide provides a comprehensive technical overview of **Methyl 3,4,5-trimethoxycinnamate**, covering its chemical identity, synthesis, analytical characterization, biological applications, and safety protocols, designed for professionals in research and development.

Chemical Identity and Properties

Accurate identification is critical for regulatory compliance, experimental reproducibility, and safety. **Methyl 3,4,5-trimethoxycinnamate** is identified by several unique numbers and names across different chemical databases.

Table 1: Chemical Identifiers for **Methyl 3,4,5-trimethoxycinnamate**

Identifier	Value
CAS Number	20329-96-8, 7560-49-8[3][7]
IUPAC Name	methyl (E)-3-(3,4,5-trimethoxyphenyl)prop-2-enoate[2][3]
Synonyms	Methyl (E)-3-(3,4,5-trimethoxyphenyl)acrylate, Methyl trans-3,4,5-trimethoxycinnamate, 3,4,5- Trimethoxycinnamic acid methyl ester[8][9]
Molecular Formula	C ₁₃ H ₁₆ O ₅ [2]
InChI	InChI=1S/C13H16O5/c1-15-10-7-9(5-6- 12(14)17-3)8-11(16-2)13(10)18-4/h5-8H,1- 4H3/b6-5+[3]
InChI Key	KLXHCGFNUQTEY-AATRIKPKSA-N[2]
Canonical SMILES	COC1=CC(=CC(=C1OC)OC)/C=C/C(=O)OC[2] [3]

The physicochemical properties of a compound dictate its handling, formulation, and behavior in biological systems.

Table 2: Physicochemical Properties of **Methyl 3,4,5-trimethoxycinnamate**

Property	Value	Source(s)
Molecular Weight	252.26 g/mol	[2][3]
Appearance	Off-white solid/powder	[9][10]
Melting Point	99 - 100 °C	[2][3]

Synthesis and Manufacturing

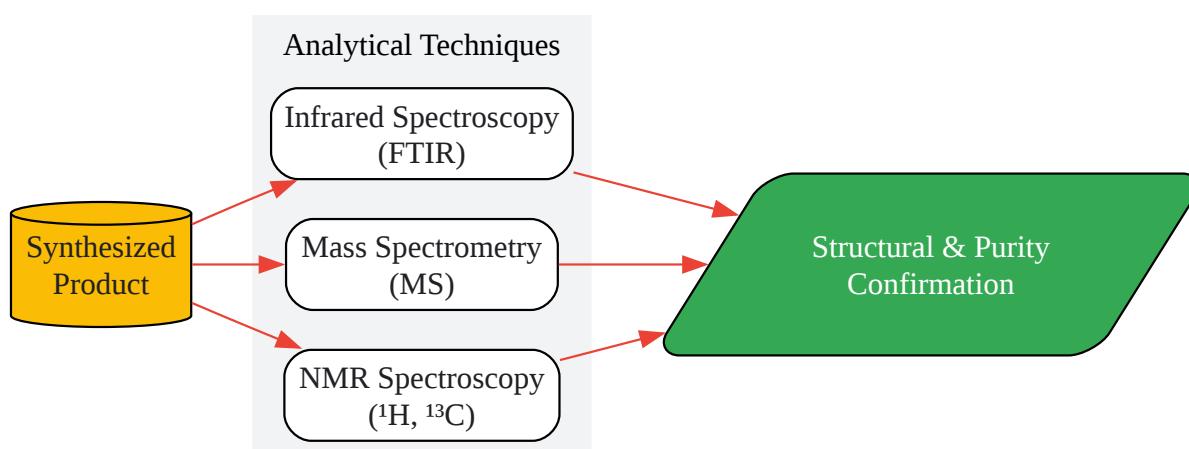
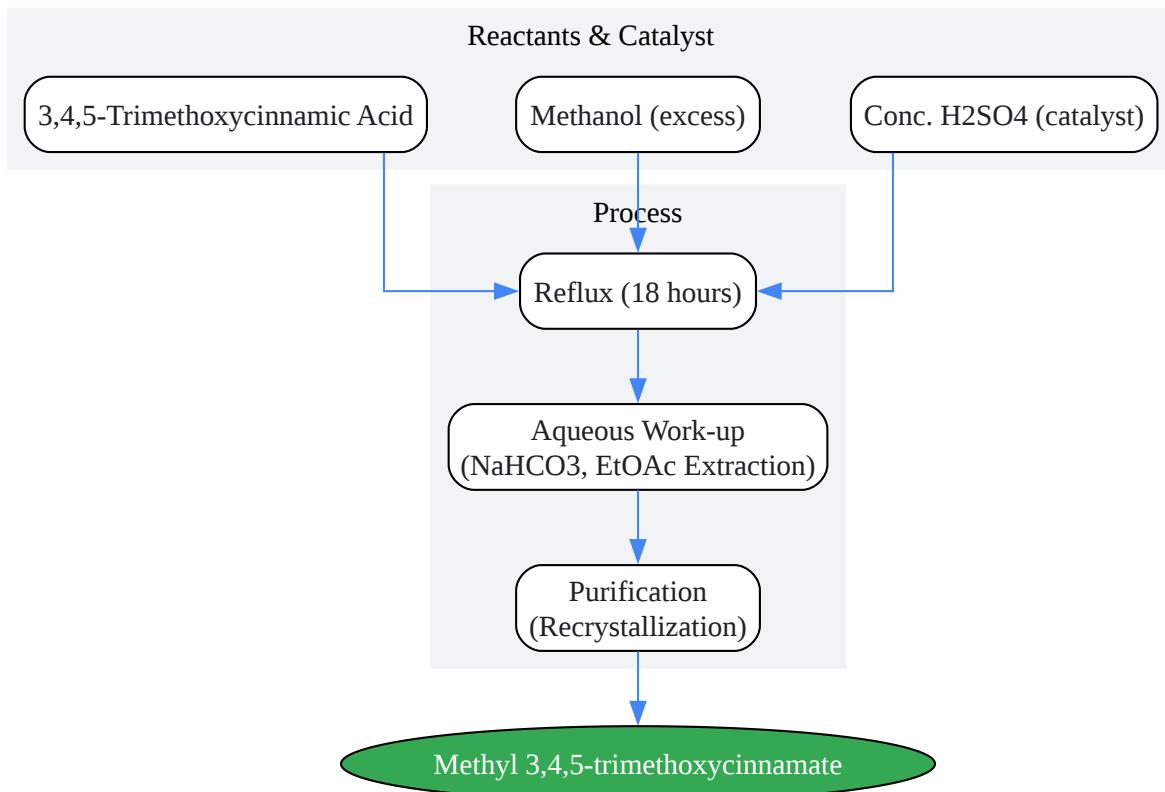
The most direct and common laboratory-scale synthesis of **Methyl 3,4,5-trimethoxycinnamate** is the Fischer-Speier esterification of its carboxylic acid precursor. This method is valued for its simplicity and use of readily available reagents.

Primary Synthetic Route: Fischer-Speier Esterification

This acid-catalyzed esterification involves reacting 3,4,5-trimethoxycinnamic acid with an excess of methanol, which serves as both a reactant and the solvent. A strong acid, typically sulfuric acid, is used as the catalyst. The reaction is driven to completion by the large excess of methanol and often by heating under reflux.

Experimental Protocol: Fischer-Speier Esterification[11]

- Catalyst Preparation: To 50 mL of anhydrous methanol in a round-bottom flask, slowly and carefully add 2 mL of concentrated sulfuric acid while cooling in an ice bath.
- Dissolution: Add 4.73 g (19.8 mmol) of 3,4,5-trimethoxycinnamic acid to the acidic methanol solution. Stir until fully dissolved.
- Reaction: Equip the flask with a reflux condenser and heat the mixture to reflux. Maintain reflux for 18 hours to ensure the reaction proceeds to completion.
- Crystallization & Work-up: Allow the reaction mixture to cool to room temperature. The product, **Methyl 3,4,5-trimethoxycinnamate**, will often precipitate as crystals.
- Extraction: Reduce the volume of methanol using a rotary evaporator. Add a saturated sodium bicarbonate (NaHCO_3) solution to neutralize the remaining acid and ethyl acetate (EtOAc) as an extraction solvent. Separate the organic layer. Perform a second extraction of the aqueous layer with EtOAc .[11]
- Purification: Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate (MgSO_4). Filter the solution and evaporate the solvent to yield the crude product.[11]
- Recrystallization: For higher purity, recrystallize the combined solids from a 4:1 methanol:water mixture to obtain pure **Methyl 3,4,5-trimethoxycinnamate**.[11]



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Caption: Workflow for Analytical Characterization.

Applications in Research and Drug Development

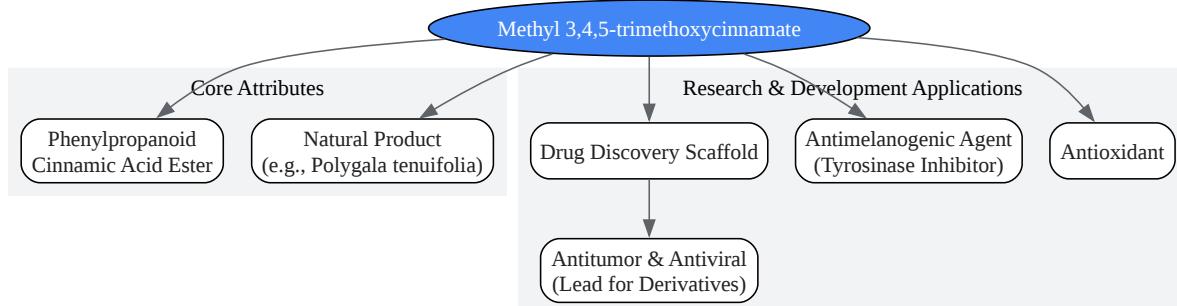
The trimethoxybenzene moiety is a key pharmacophore in many biologically active molecules. **Methyl 3,4,5-trimethoxycinnamate** serves as both an interesting bioactive compound itself and a precursor for more complex derivatives.

Role as a Bioactive Scaffold

TMCA and its derivatives, including esters and amides, are of significant interest in medicinal chemistry. [5] The core structure is a versatile starting point for synthesizing libraries of compounds to be screened for various therapeutic targets. Modifications are often focused on the carboxyl group, the C=C double bond, and the methoxy groups to modulate physicochemical and pharmacological properties. [5] The methyl group, in particular, can enhance metabolic stability and modulate pharmacodynamic and pharmacokinetic properties. [12]

Investigated Biological Activities

- Antimelanogenic and Antioxidant Effects: A study investigating trimethoxybenzene derivatives found that **Methyl 3,4,5-trimethoxycinnamate** (MTC) effectively decreases melanin production in α -MSH-stimulated B16F10 melanoma cells. The compound was shown to inhibit tyrosinase, a key enzyme in melanogenesis. Furthermore, it displayed considerable antioxidant activity, suggesting its potential as a novel hypopigmenting agent for cosmetic or therapeutic applications. [13]*
- Antitumor and Antiviral Potential: While direct studies on the methyl ester are specific, the broader class of TMCA esters has been evaluated for various bioactivities. For example, other ester derivatives have shown moderate cytotoxicity against cancer cell lines like B16 and HCT116. [5] Similarly, certain phenylpropionic acid analogues based on the TMCA scaffold have displayed inhibitory effects against the Hepatitis B virus (HBV). [5]



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Caption: Key Attributes and Applications of the Compound.

Safety, Handling, and Storage

Proper handling of any chemical is paramount for laboratory safety. While comprehensive toxicological data is limited, GHS classifications provide a baseline for safe handling procedures.

Hazard Identification

The compound is classified with the following hazards:

- H302: Harmful if swallowed [2]* H312: Harmful in contact with skin [2]* H332: Harmful if inhaled [2] It is categorized as an irritant, causing skin, eye, and respiratory irritation. [2]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only outdoors or in a well-ventilated area, such as a chemical fume hood. * Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or glasses conforming to EN166 or OSHA standards. [10]
 - Hand Protection: Wear appropriate protective gloves to prevent skin exposure. [14]
 - Skin and Body Protection: Wear a lab coat or suitable protective

clothing. [14] * Respiratory Protection: For operations that may generate dust, a NIOSH/MSHA-approved respirator is recommended. [14]* Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

First Aid Measures

- Inhalation: Remove the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. [14][15]* Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation occurs. [15]* Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [15]* Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical assistance. [14][15]

Storage

Store in a tightly closed container in a dry, well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents. [10][14]

Conclusion

Methyl 3,4,5-trimethoxycinnamate is a valuable chemical entity with a firm grounding in natural product chemistry and significant potential in applied research. Its straightforward synthesis, well-defined chemical properties, and demonstrated biological activities, particularly as an antimelanogenic and antioxidant agent, make it a compound of interest for drug development, cosmetic science, and fundamental chemical research. Adherence to rigorous analytical confirmation and established safety protocols is essential for its effective and safe utilization.

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